

Application Note: Quantification of Methylcobalamin using a Validated HPLC-MS Method

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Compound of Interest

Compound Name: Methylcobalamin

Cat. No.: B1676134

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Methylcobalamin, an active form of vitamin B12, is crucial for various metabolic processes.[1][2][3] Its quantification in pharmaceutical formulations and biological matrices is essential for quality control and pharmacokinetic studies. This document details a robust High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) method for the accurate and sensitive determination of **methylcobalamin**. Due to its high sensitivity and selectivity, LC-MS/MS is a powerful technique for analyzing complex samples.[4] **Methylcobalamin** is known to be highly sensitive to light and can degrade, making careful handling and specific analytical methods necessary.[5][6][7][8]

Experimental Protocols

Sample Preparation

Given **methylcobalamin**'s light sensitivity, all sample preparation steps must be performed under red light or in amber-colored tubes to prevent photodegradation.[6][7]

a) Pharmaceutical Formulations (Tablets/Capsules)

- Accurately weigh and grind a representative number of tablets or the contents of capsules to obtain a fine, homogeneous powder.
- Transfer a portion of the powder, equivalent to a specific amount of **methylcobalamin**, into a light-resistant volumetric flask.
- Dissolve the powder in the mobile phase or a suitable solvent like methanol.
- Sonicate for approximately 15 minutes to ensure complete dissolution.[\[9\]](#)
- Dilute to the final volume with the same solvent.
- Filter the solution through a 0.45 µm membrane filter before injection into the HPLC system.
[\[7\]](#)[\[9\]](#)

b) Biological Matrices (e.g., Human Plasma)

- To 100 µL of plasma in an amber tube, add a stable isotope-labeled internal standard.
- Perform protein precipitation by adding a sufficient volume of cold methanol.[\[6\]](#)
- Vortex the mixture to ensure thorough mixing and precipitation of proteins.
- Centrifuge the sample to pellet the precipitated proteins.
- Transfer the supernatant to a clean, light-protected vial for HPLC-MS analysis.

HPLC-MS Method

a) Liquid Chromatography Conditions

A summary of typical HPLC conditions is provided in the table below.

Parameter	Recommended Conditions
Column	C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μ m) [5]
Mobile Phase	Isocratic: Methanol/Water (e.g., 55:45 v/v) with 0.1% Formic Acid[5][7] or a gradient elution for complex matrices.
Flow Rate	0.8 - 1.0 mL/min[5][7]
Column Temperature	40 °C[1]
Injection Volume	5 - 20 μ L
Detector	UV/PDA detector can be used in series (e.g., at 223 nm or 351 nm)[1][5] before the mass spectrometer.

b) Mass Spectrometry Conditions

Parameter	Recommended Conditions
Ionization Source	Electrospray Ionization (ESI), Positive Mode
Scan Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	m/z for Methylcobalamin (e.g., [M+H] ⁺ at 1344.6 amu)[10]
Product Ion (Q3)	Specific fragment ion for quantification (e.g., 1329.2 amu)[10]
Gas Temperature	~300 °C[7]
Capillary Voltage	~4000 V[7]

Data Presentation

The following tables summarize quantitative data from various validated HPLC methods for **methylcobalamin** quantification.

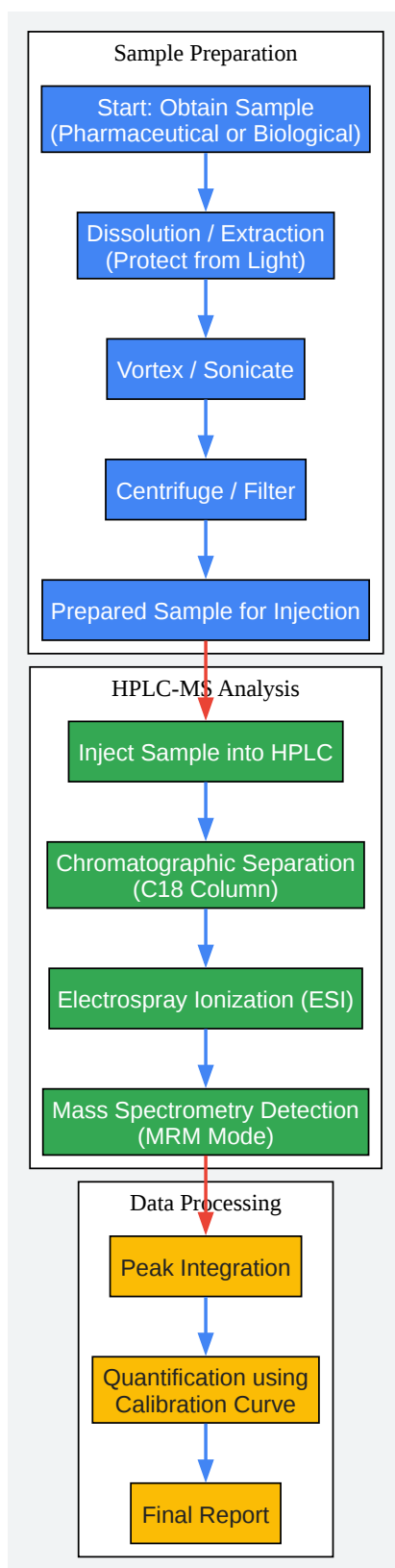
Table 1: Chromatographic Performance and Linearity

Method Reference	Linearity Range (µg/mL)	Retention Time (min)	Correlation Coefficient (r ²)
Method A[1]	0.5 - 2.0	3.68	>0.99
Method B[9]	10 - 50	Not Specified	>0.99
Method C[11]	Not Specified	3.12	>0.99
Method D[5]	Not Specified	2.9	Not Specified
Method E[12]	0.00005 - 0.005	Not Specified	>0.992

Table 2: Method Sensitivity (LOD & LOQ)

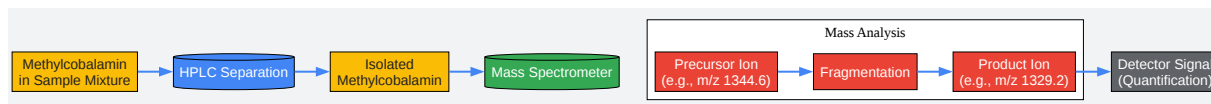
Method Reference	Limit of Detection (LOD) (µg/mL)	Limit of Quantification (LOQ) (µg/mL)
Method A[3]	0.05	0.15
Method B[1]	Not Specified	0.40
Method C[11]	1.27	1.91
Method D[12]	0.00001	0.00005

Visualizations



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Caption: General experimental workflow for HPLC-MS quantification of **methylcobalamin**.



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Caption: Principle of HPLC-MS analysis for selective quantification.

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